

# Application Notes and Protocols for ST 91 in In Vitro Assays

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## Compound of Interest

Compound Name: ST 91

Cat. No.: B8193281

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## Introduction

**ST 91** is a potent and selective  $\alpha 2$ -adrenoceptor agonist. It is a valuable tool for in vitro studies investigating the physiological and pathological roles of  $\alpha 2$ -adrenergic signaling. This document provides detailed protocols for the dissolution of **ST 91** for use in in vitro assays, along with information on its mechanism of action and relevant signaling pathways.

## Data Presentation

The following table summarizes the key quantitative data for **ST 91**.

Property	Value
Chemical Name	N-(2,6-Diethylphenyl)-4,5-dihydro-1H-imidazol-2-amine hydrochloride
Molecular Formula	C <sub>13</sub> H <sub>19</sub> N <sub>3</sub> · HCl
Molecular Weight	253.77 g/mol
CAS Number	4749-61-5
Appearance	White to off-white solid
Purity	≥98%
Recommended Solvent	Dimethyl sulfoxide (DMSO)
Stock Solution Conc.	10 mM
Storage of Powder	-20°C
Storage of Stock Sol.	-20°C (up to 3 months)

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution of **ST 91** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ST 91** from its powdered form using DMSO as the solvent.

Materials:

- **ST 91** hydrochloride powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes and sterile tips

#### Procedure:

- Calculate the required mass of **ST 91**:
  - To prepare 1 mL of a 10 mM stock solution, the required mass of **ST 91** (MW: 253.77 g/mol ) is calculated as follows:
    - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 253.77 \text{ g/mol} \times 1000 \text{ mg/g} = 2.5377 \text{ mg}$
  - Accurately weigh out approximately 2.54 mg of **ST 91** powder.
- Dissolution in DMSO:
  - Aseptically add the weighed **ST 91** powder to a sterile microcentrifuge tube.
  - Add 1 mL of sterile, cell culture grade DMSO to the tube.
  - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
  - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
  - Store the aliquots at -20°C for up to 3 months.[\[1\]](#)

## Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the 10 mM **ST 91** stock solution to the desired final concentration in cell culture medium.

#### Materials:

- 10 mM **ST 91** in DMSO (from Protocol 1)
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips

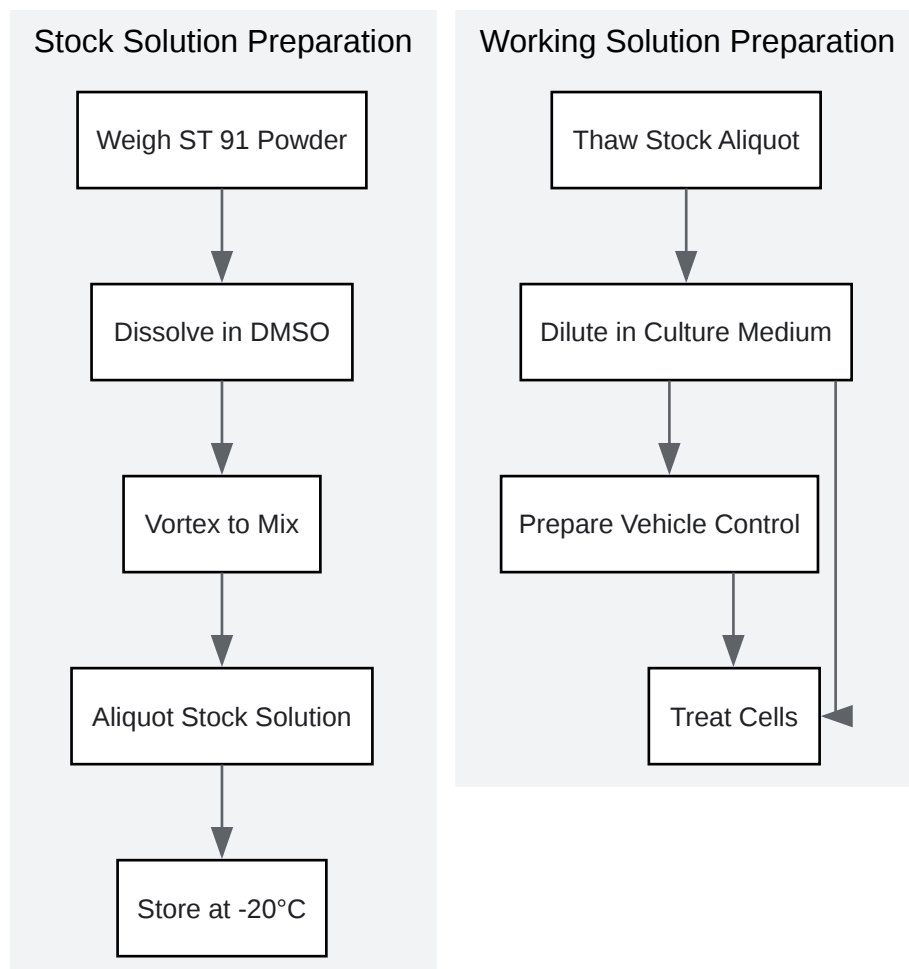
#### Procedure:

- Thaw the Stock Solution:
  - Thaw one aliquot of the 10 mM **ST 91** stock solution at room temperature.
- Serial Dilution:
  - Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment.
  - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.<sup>[2]</sup> For example, a 1:1000 dilution of the 10 mM stock solution will result in a final **ST 91** concentration of 10  $\mu$ M and a final DMSO concentration of 0.1%.
- Vehicle Control:
  - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **ST 91**. This is crucial to distinguish the effects of the compound from those of the solvent.
- Application to Cells:
  - Add the prepared working solutions of **ST 91** and the vehicle control to your cell cultures and proceed with your in vitro assay.

## Mandatory Visualizations

## Experimental Workflow

### Experimental Workflow for ST 91 Solution Preparation

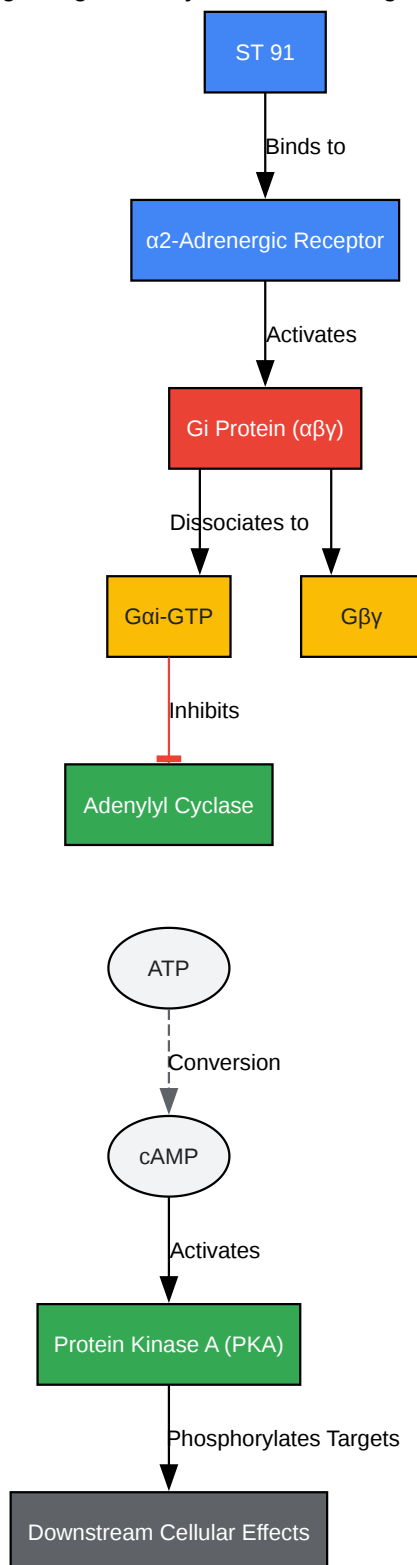


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Caption: Workflow for preparing **ST 91** stock and working solutions.

## Signaling Pathway of ST 91

**ST 91** is an agonist for the  $\alpha 2$ -adrenergic receptor, which is a G-protein coupled receptor (GPCR) linked to an inhibitory G-protein ( $G_i$ ).

ST 91 Signaling Pathway via  $\alpha 2$ -Adrenergic Receptor[Click to download full resolution via product page](#)

Caption: **ST 91** inhibits adenylyl cyclase via a Gi-coupled receptor.

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## References

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